

Application Notes and Protocols for Methyl 2,2-diethylbutanoate in Fragrance Applications

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Compound of Interest

Compound Name: Methyl 2,2-diethylbutanoate

Cat. No.: B15389796

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Direct experimental data for **methyl 2,2-diethylbutanoate** as a fragrance ingredient is limited in publicly available scientific literature. The following application notes and protocols are based on the properties of structurally similar compounds, particularly methyl 2,2-dimethylbutanoate, and general principles of fragrance science.

Introduction

Methyl 2,2-diethylbutanoate is a volatile ester with potential applications in the fragrance industry. Esters as a class are fundamental to fragrance creation, often imparting fruity, floral, and sweet notes.^{[1][2]} Structurally, **methyl 2,2-diethylbutanoate** is a branched-chain ester. Such branching can influence the odor character, intensity, and volatility of a molecule. While specific data for the diethyl- variant is scarce, its close analog, methyl 2,2-dimethylbutanoate, is known for its fruity, apple-like aroma and is used in the flavor and fragrance industry.^{[3][4]} This suggests that **methyl 2,2-diethylbutanoate** may also possess a desirable, fruity olfactory profile.

These notes provide a framework for the initial characterization, application, and stability testing of **methyl 2,2-diethylbutanoate** as a novel fragrance ingredient.

Physicochemical and Olfactory Properties

Quantitative data for **methyl 2,2-diethylbutanoate** is not readily available. The table below presents data for the closely related methyl 2,2-dimethylbutanoate to serve as an initial reference point.

Table 1: Physicochemical Properties of Methyl 2,2-dimethylbutanoate (Analogue)

Property	Value	Source
IUPAC Name	methyl 2,2-dimethylbutanoate	[3][5]
Synonyms	Methyl 2,2-dimethylbutyrate	[4]
CAS Number	813-67-2	[3][4]
Molecular Formula	C ₇ H ₁₄ O ₂	[3][5]
Molecular Weight	130.187 g/mol	[3]
Boiling Point	127-127.5 °C	[4]
Density	0.8820 g/cm ³	[4]
Olfactory Profile	Fruity, apple-like	[4]

Application in Fragrance Formulations

Based on its presumed fruity character, **methyl 2,2-diethylbutanoate** could be utilized as a top-to-middle note in various fragrance compositions, including:

- **Fruity Accords:** To enhance apple, pear, or general fruity bouquets.
- **Floral Compositions:** To add a novel, fruity lift to white floral or rose accords.
- **Gourmand Fragrances:** To introduce a juicy, ester-like note.
- **Functional Fragrances:** For use in soaps, detergents, and air fresheners where its volatility can contribute to initial product perception.[1]

Experimental Protocols

Synthesis of Methyl 2,2-diethylbutanoate

A standard laboratory synthesis method for esters is the Fischer esterification of the corresponding carboxylic acid with an alcohol in the presence of an acid catalyst.

Objective: To synthesize **methyl 2,2-diethylbutanoate** from 2,2-diethylbutanoic acid and methanol.

Materials:

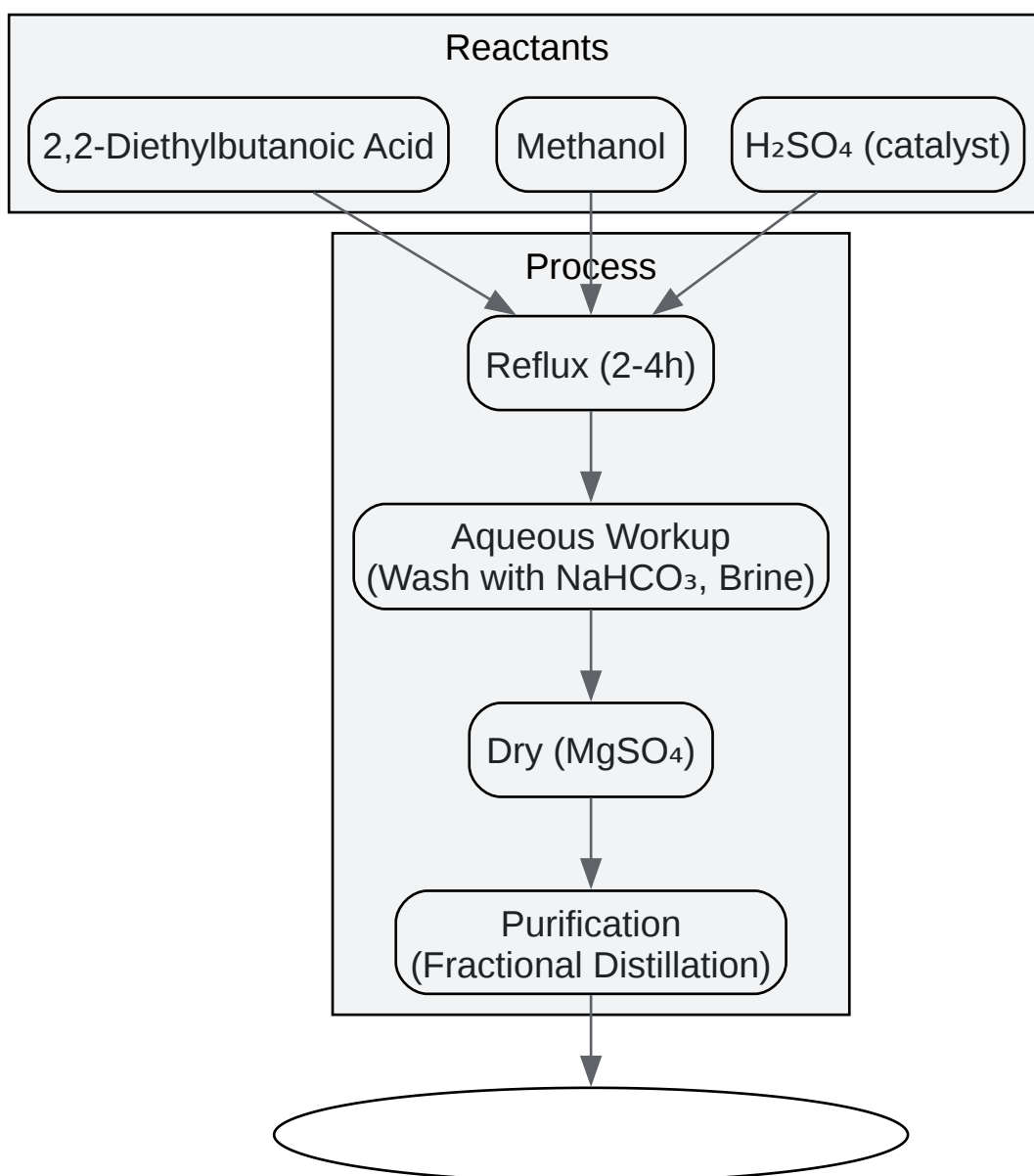
- 2,2-diethylbutanoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Magnesium sulfate (anhydrous)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus
- Magnetic stirrer and stir bar

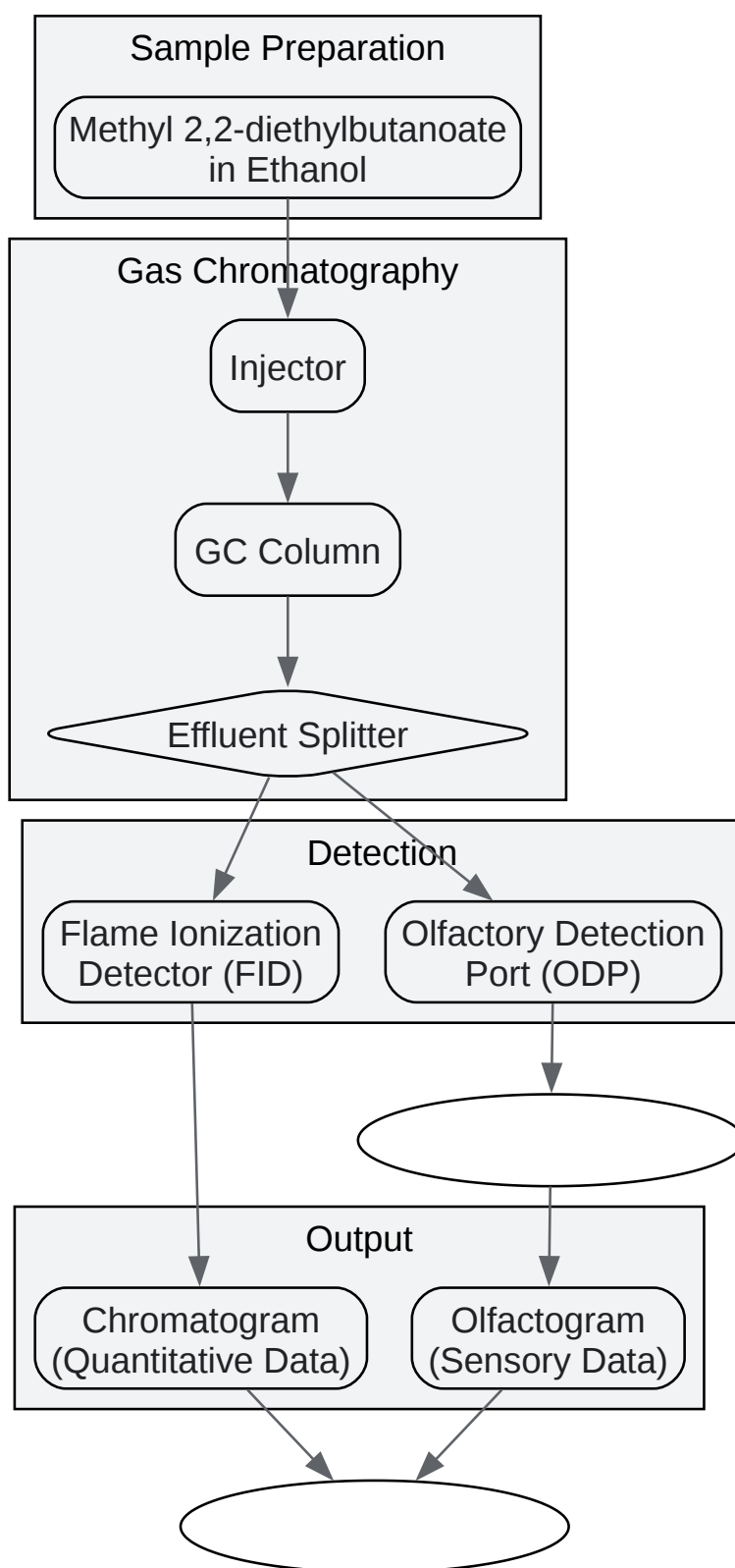
Procedure:

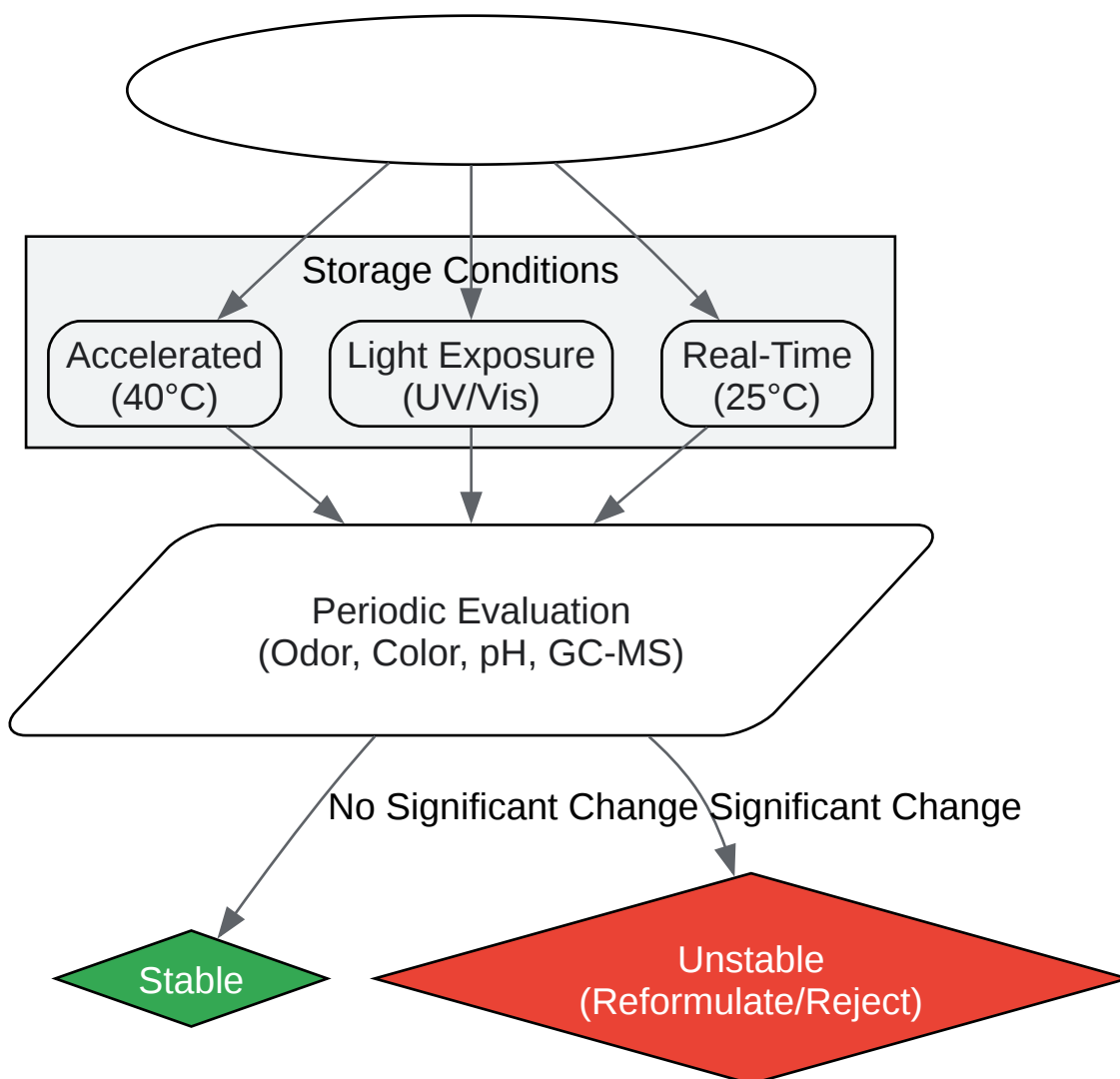
- In a round-bottom flask, combine 1 molar equivalent of 2,2-diethylbutanoic acid with 3-5 molar equivalents of methanol.
- Add a magnetic stir bar to the flask.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 molar equivalents) to the mixture while stirring.

- Attach a reflux condenser and heat the mixture to reflux for 2-4 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude product by fractional distillation to obtain pure **methyl 2,2-diethylbutanoate**.

Visualization of Synthesis Workflow:







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References

- 1. Why Esters Are Must-have Ingredients In Fragrance [chemicalbull.com]
- 2. scentjourner.com [scentjourner.com]
- 3. Buy Methyl 2,2-dimethylbutanoate | 813-67-2 [smolecule.com]

- 4. Cas 813-67-2,2,2-Dimethylbutanoic acid methyl ester | lookchem [lookchem.com]
- 5. Methyl 2,2-dimethylbutanoate | C₇H₁₄O₂ | CID 522750 - PubChem [pubchem.ncbi.nlm.nih.gov]
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